

(4-Chlorobenzyl)hydrazine dihydrochloride

chemical properties and structure

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Compound of Interest

Compound Name: (4-Chlorobenzyl)hydrazine
dihydrochloride

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An In-Depth Technical Guide to **(4-Chlorobenzyl)hydrazine Dihydrochloride**: Properties, Synthesis, and Applications

Introduction

(4-Chlorobenzyl)hydrazine dihydrochloride is a substituted hydrazine salt that serves as a crucial building block in synthetic organic chemistry. Its structural combination of a reactive hydrazine moiety and a chlorobenzyl group makes it a versatile intermediate for the synthesis of a wide array of heterocyclic compounds. For researchers and professionals in drug development and fine chemical synthesis, a thorough understanding of this compound's properties, reactivity, and handling is paramount for its effective and safe utilization. This guide provides a comprehensive overview of **(4-Chlorobenzyl)hydrazine dihydrochloride**, grounded in its fundamental chemical principles and practical applications. The dihydrochloride form enhances the compound's stability and simplifies handling compared to its free base, making it a preferred choice in many synthetic protocols.

Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a compound's physical properties are the foundation of its application in research. **(4-Chlorobenzyl)hydrazine dihydrochloride** is identified by the CAS Number 1185303-65-4.^{[1][2]} The key computed physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₁ Cl ₃ N ₂	[1]
Molecular Weight	229.53 g/mol	[1]
Canonical SMILES	C1=CC(=CC=C1CNN)Cl.Cl.Cl	
InChI Key	UQORAWUVXYYPLS-UHFFFAOYSA-N	
Hydrogen Bond Donor Count	4	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	2	
Topological Polar Surface Area	38 Å ²	
Complexity	89.6	[3]

These properties indicate a relatively small, moderately polar molecule with the capacity for multiple hydrogen bonding interactions, which influences its solubility and crystalline structure.

Chemical Structure

The structure consists of a p-chlorinated benzene ring attached to a hydrazine group via a methylene (-CH₂-) bridge. The two nitrogen atoms of the hydrazine group are protonated by hydrochloric acid to form the stable dihydrochloride salt.

Caption: Chemical structure of **(4-Chlorobenzyl)hydrazine dihydrochloride**.

Spectroscopic Characterization

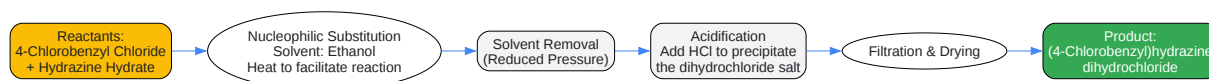
While specific spectra for this exact compound require direct experimental acquisition, its structure allows for the prediction of characteristic signals in various spectroscopic analyses. Chemical literature and databases confirm the availability of spectral data such as ¹H NMR, ¹³C NMR, and IR for this compound.[4][5]

- ^1H NMR: The proton NMR spectrum would be expected to show distinct signals for the aromatic protons on the chlorobenzyl ring (typically in the 7.0-7.5 ppm region), a singlet for the methylene ($-\text{CH}_2-$) protons, and broad signals for the ammonium ($-\text{NH}_2^+$) protons of the hydrazine moiety. The integration of these peaks would correspond to the number of protons in each environment.
- ^{13}C NMR: The carbon NMR spectrum would display signals for the four unique carbons of the benzene ring, with the carbon attached to the chlorine atom being significantly affected. A signal for the methylene carbon and potentially for the hydrazine carbons would also be present.
- IR Spectroscopy: The infrared spectrum would be characterized by N-H stretching vibrations from the protonated hydrazine group (typically broad bands in the $2400\text{--}3200\text{ cm}^{-1}$ region), C-H stretching from the aromatic and methylene groups, C=C stretching from the aromatic ring (around $1500\text{--}1600\text{ cm}^{-1}$), and a C-Cl stretching vibration at lower wavenumbers.

Synthesis Pathway

The synthesis of substituted hydrazines like **(4-Chlorobenzyl)hydrazine dihydrochloride** is a well-established process in organic chemistry. A common and industrially viable method involves the nucleophilic substitution of a benzyl halide with hydrazine.

The primary causality behind this experimental choice is the high reactivity of the benzylic carbon in 4-chlorobenzyl chloride towards nucleophiles like hydrazine. The use of hydrazine hydrate serves as a readily available and effective source of the hydrazine nucleophile. The final acidification step is critical not only for purification via precipitation but also to convert the product into its more stable and handleable dihydrochloride salt form.



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Caption: General workflow for the synthesis of **(4-Chlorobenzyl)hydrazine dihydrochloride**.

A similar, well-documented approach involves the reaction of 4-methoxybenzyl chloride with hydrazine hydrate, followed by acidification with hydrochloric acid to precipitate the dihydrochloride salt, often achieving yields around 72%.^[6] Alternative methods for synthesizing related phenylhydrazine hydrochlorides involve the diazotization of anilines followed by reduction.^{[7][8]}

Reactivity and Mechanistic Insights

The chemical behavior of **(4-Chlorobenzyl)hydrazine dihydrochloride** is dominated by its hydrazine functional group.

- **Nucleophilicity:** The lone pairs of electrons on the nitrogen atoms make the hydrazine moiety a potent nucleophile. This is the cornerstone of its utility in synthesis.
- **Reaction with Carbonyls:** Its most significant reaction is the condensation with aldehydes and ketones to form hydrazones. This reaction is a fundamental step in the construction of various heterocyclic ring systems, which are prevalent scaffolds in medicinal chemistry.^[9] The reaction proceeds via nucleophilic attack of the hydrazine nitrogen on the electrophilic carbonyl carbon, followed by dehydration.



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Caption: General reaction scheme for hydrazone formation.

- **Salt Form:** The dihydrochloride salt structure ensures that the compound is more stable, less volatile, and less prone to air oxidation than its corresponding free base. For use in reactions, the free base can be liberated in situ by the addition of a suitable base.

Applications in Drug Development and Research

Hydrazines and their derivatives, like hydrazides, are recognized as powerful tools in medicinal chemistry.^[9] **(4-Chlorobenzyl)hydrazine dihydrochloride** is primarily used as an intermediate for synthesizing more complex molecules with potential biological activity.

- **Heterocycle Synthesis:** It is a key precursor for synthesizing nitrogen-containing heterocycles such as pyrazoles, triazoles, and oxadiazoles.^[9] These structural motifs are found in a vast number of pharmaceuticals, including anti-inflammatory, antimicrobial, and anticancer agents.
- **Lead Compound Generation:** In drug discovery programs, it can be used in combinatorial chemistry and fragment-based screening libraries to rapidly generate a diverse set of novel compounds for biological evaluation. The chlorobenzyl moiety provides a site for further chemical modification to optimize a compound's pharmacological profile.

Safety, Handling, and Storage

As with all hydrazine derivatives, **(4-Chlorobenzyl)hydrazine dihydrochloride** must be handled with appropriate caution. Safety data for the closely related hydrazine dihydrochloride indicates significant hazards.^{[10][11]}

- **Hazards:** The compound is classified as toxic if swallowed, in contact with skin, or if inhaled.^[11] It may cause an allergic skin reaction and is suspected of causing cancer.^[11] Furthermore, it is very toxic to aquatic life with long-lasting effects.^{[10][11]}
- **Handling:** Use should be restricted to a well-ventilated area or a chemical fume hood.^{[10][11]} Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, is mandatory.^{[10][12]} Avoid breathing dust and prevent contact with skin and eyes.
- **Storage:** The compound should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^[11] It should be stored locked up or in an area accessible only to qualified personnel.
- **Disposal:** Waste must be disposed of as hazardous waste in accordance with local, regional, and national regulations.^[10]

Conclusion

(4-Chlorobenzyl)hydrazine dihydrochloride is a valuable and versatile chemical intermediate. Its utility is centered on the nucleophilic reactivity of the hydrazine group, which enables the construction of complex molecular architectures, particularly heterocyclic systems of medicinal importance. While its synthesis is straightforward, its handling requires strict

adherence to safety protocols due to its inherent toxicity. For the research scientist and drug development professional, a solid grasp of this compound's chemical properties, reactivity, and safety considerations is essential for leveraging its full synthetic potential.

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